Technical Guide: Chemical Properties & Functionalization of 3,4-Dibromo-5-phenyl-1H-pyrazole

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Compound of Interest

Compound Name:	*3,4-dibromo-5-phenyl-1H-pyrazole*
CAS No.:	*5932-21-8*
Cat. No.:	*B14130256*

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Executive Summary

3,4-Dibromo-5-phenyl-1H-pyrazole is a halogenated heterocyclic scaffold valued for its capacity to undergo sequential, regioselective functionalization.[1][2] It serves as a critical intermediate in the synthesis of p38 MAP kinase inhibitors, agrochemicals, and optoelectronic materials.[1] Its utility stems from the electronic differentiation between the C3 and C4 bromine atoms, allowing researchers to install distinct pharmacophores in a stepwise manner without the need for protecting groups.

Chemical Identity & Physical Properties[1][3][4][5][6]

Structural Characterization

The compound exhibits annular tautomerism, existing in equilibrium between two forms.[1] Crystallographic studies indicate that in the solid state, the 3,4-dibromo-5-phenyl tautomer (Form A) is generally preferred over the 4,5-dibromo-3-phenyl form (Form B), likely due to the

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steric bulk of the phenyl group favoring a position distal to the N-H (or N-substituted) site in the crystal lattice.

- IUPAC Name: **3,4-Dibromo-5-phenyl-1H-pyrazole**[1][3][4]
- Molecular Formula: C

  H

  Br

  N

  [1]
- Molecular Weight: 301.97 g/mol [1]
- SMILES:BrC1=C(Br)N=NC1c2ccccc2 (Tautomer A)[1]

Physical Properties

Property	Value / Description	Notes
Appearance	White to off-white crystalline solid	
Melting Point	154–158 °C	Typical range for pure recrystallized material.[1]
Solubility	DMSO, DMF, MeOH, EtOAc	Poor solubility in water and non-polar alkanes.[1]
pKa (NH)	~11.5–12.5 (Estimated)	More acidic than 3-phenylpyrazole (pKa ~14.[1]2) due to electron-withdrawing Br atoms.[1]
H-Bond Donor	1 (NH)	
H-Bond Acceptor	1 (N2)	

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Synthetic Routes[9][10][11][12][13][14]

The most robust synthesis involves the bromination of the parent 3-phenyl-1H-pyrazole. Direct condensation of dibrominated diketones is possible but often lower yielding due to polymerization side reactions.[1]

Protocol: Bromination of 5-Phenyl-1H-pyrazole

Mechanism: Electrophilic Aromatic Substitution (EAS).[1] Regioselectivity: The C4 position is most electron-rich and brominates first. Kinetic control yields 4-bromo-5-phenyl-1H-pyrazole.[1] Forcing conditions (excess Br

, heat) are required to install the second bromine at C3.[1]

Step-by-Step Methodology:

- Dissolution: Dissolve 5-phenyl-1H-pyrazole (1.0 eq) in Glacial Acetic Acid (0.5 M).
- Addition: Add Sodium Acetate (2.5 eq) as a buffer to neutralize HBr byproducts.
- Bromination: Dropwise add Bromine (Br

  , 2.5 eq) solution in AcOH at room temperature.
- Heating: Heat the reaction mixture to 60–80 °C for 4–6 hours. Monitor by TLC/LCMS for the disappearance of the mono-bromo intermediate.
- Quench: Cool to RT and pour into ice-water containing 10% Na

  S

  O

  (to reduce excess bromine).
- Isolation: Filter the precipitate, wash with water, and recrystallize from Ethanol/Water.

Chemical Reactivity & Functionalization Logic

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The core value of this scaffold lies in the orthogonal reactivity of its three functional handles: the N1-H, the C3-Br, and the C4-Br.

N-Alkylation/Arylation (Site 1)

Challenge: Tautomeric equilibrium leads to mixtures of N-alkylated regioisomers (1,3-disubstituted vs 1,5-disubstituted). Rule: Alkylation generally favors the 1-alkyl-3-phenyl isomer (sterically less hindered) over the 1-alkyl-5-phenyl isomer.

- Optimization: Use of soft electrophiles and non-polar solvents can improve selectivity.[1] For strict regiocontrol, Michael addition to acrylates often yields high N1-selectivity.[1]

Regioselective Cross-Coupling (Sites 2 & 3)

The electronic environments of C3 and C4 are distinct.

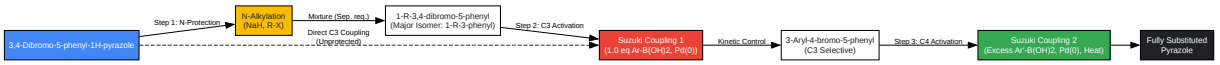
- C3-Br (Alpha): Located adjacent to the imine nitrogen (N2).[1] The inductive withdrawal of the nitrogen makes this position more electron-deficient.[5] It undergoes Oxidative Addition with Pd(0) faster than C4.[1]

- C4-Br (Beta): More electron-rich.[1] Reacts significantly slower in Pd-catalyzed cycles.[1][6]

Implication: In a Suzuki-Miyaura coupling with 1.0 equivalent of boronic acid, the C3-arylated product is the major species.

Visualization: Reaction Pathway

The following diagram illustrates the logical flow for sequentially functionalizing the scaffold.



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Caption: Sequential functionalization logic. C3-Br is the first site of Pd-oxidative addition due to electronic deficiency relative to C4.

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Experimental Protocol: Regioselective Suzuki Coupling

This protocol demonstrates the selective arylation at C3, leaving C4-Br intact for subsequent modification.[1]

Target: 3-(4-Methoxyphenyl)-4-bromo-5-phenyl-1-methyl-1H-pyrazole

- Setup: In a microwave vial, combine:
  - 1-Methyl-3,4-dibromo-5-phenylpyrazole (1.0 mmol)
  - 4-Methoxyphenylboronic acid (1.1 mmol)[1]
  - Pd(PPh
)
    (5 mol%)
  - Na
    CO
    (2.0 M aqueous, 3.0 eq)[1]
  - DME (Dimethoxyethane) (5 mL)
- Degassing: Sparge with Argon for 5 minutes.
- Reaction: Heat at 80 °C for 4 hours (or MW 100 °C for 30 min). Note: Higher temperatures (>100 °C) may trigger bis-coupling.[1]
- Workup: Dilute with EtOAc, wash with brine, dry over MgSO
  .
- Purification: Flash chromatography (Hexane/EtOAc). The C3-coupled product elutes before the bis-coupled byproduct.

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Applications in Drug Discovery[5]

- Kinase Inhibition: The 3,4,5-trisubstituted pyrazole motif is a bioisostere for the imidazole ring in p38 MAP kinase inhibitors.[1]
- COX-2 Inhibitors: 1,5-Diarylpyrazoles (like Celecoxib) are standard COX-2 pharmacophores.[1] This scaffold allows fine-tuning of the 3- and 4-positions to improve selectivity profiles.

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